

Technical Guide: Sodium 3-Chlorobenzenesulfinate (CAS 15946-37-9)[2][3][4]

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Compound of Interest

Compound Name: Sodium 3-chlorobenzenesulfinate

CAS No.: 15946-37-9

Cat. No.: B6320523

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Executive Summary

Sodium 3-chlorobenzenesulfinate (CAS 15946-37-9) is a versatile organosulfur reagent widely utilized in medicinal chemistry and organic synthesis.[2] As a stable source of the 3-chlorobenzenesulfonyl motif, it serves as a critical building block for the construction of sulfones, sulfonamides, and sulfonyl fluorides—functional groups ubiquitous in therapeutic agents.[2] This guide provides an in-depth analysis of its chemical structure, validated synthesis protocols, divergent reactivity profiles, and applications in late-stage functionalization of drug candidates.[2]

Chemical Identity & Structural Analysis[2][5][6]

Core Identification Data

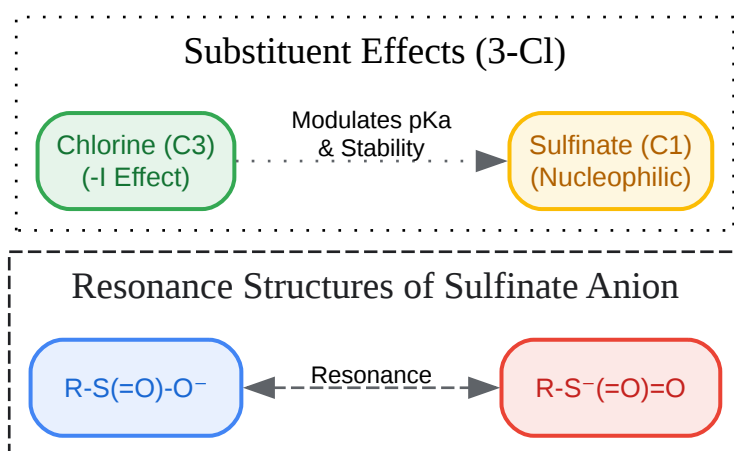
Parameter	Specification
Chemical Name	Sodium 3-chlorobenzenesulfinate
Synonyms	3-Chlorobenzenesulfinic acid sodium salt; Sodium 3-chlorobenzenesulphinate
CAS Number	15946-37-9
Molecular Formula	C ₆ H ₄ ClNaO ₂ S
Molecular Weight	198.60 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in water, MeOH, DMSO; sparingly soluble in non-polar solvents
SMILES	[Na+].[O-]S(=O)c1cccc(Cl)c1

Structural Characterization

The compound consists of a benzene ring substituted at the meta positions by a chlorine atom and a sulfinate group (

).^[2] The sulfinate anion is an ambident nucleophile, capable of reacting at either the sulfur (soft center) or oxygen (hard center) atom, depending on the electrophile and reaction conditions.^[2]

- **Electronic Effects:** The chlorine atom at the C3 position exerts an inductive electron-withdrawing effect (-I), slightly deactivating the ring compared to benzenesulfinate, but stabilizing the resulting anion.^[2]
- **Resonance:** The negative charge is delocalized over the O-S-O system, providing stability to the salt form.^{[1][2]}



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Figure 1: Resonance stabilization and substituent effects in **sodium 3-chlorobenzenesulfinate**.^[2]

Synthesis & Manufacturing

The industrial and laboratory-scale synthesis predominantly relies on the reduction of 3-chlorobenzenesulfonyl chloride.^[2] This method is preferred due to the commercial availability of the sulfonyl chloride precursor and the mild reaction conditions.

Validated Synthesis Protocol

Reaction: Reduction of Sulfonyl Chloride Precursor: 3-Chlorobenzenesulfonyl chloride (CAS 2888-06-4) Reagents: Sodium sulfite (

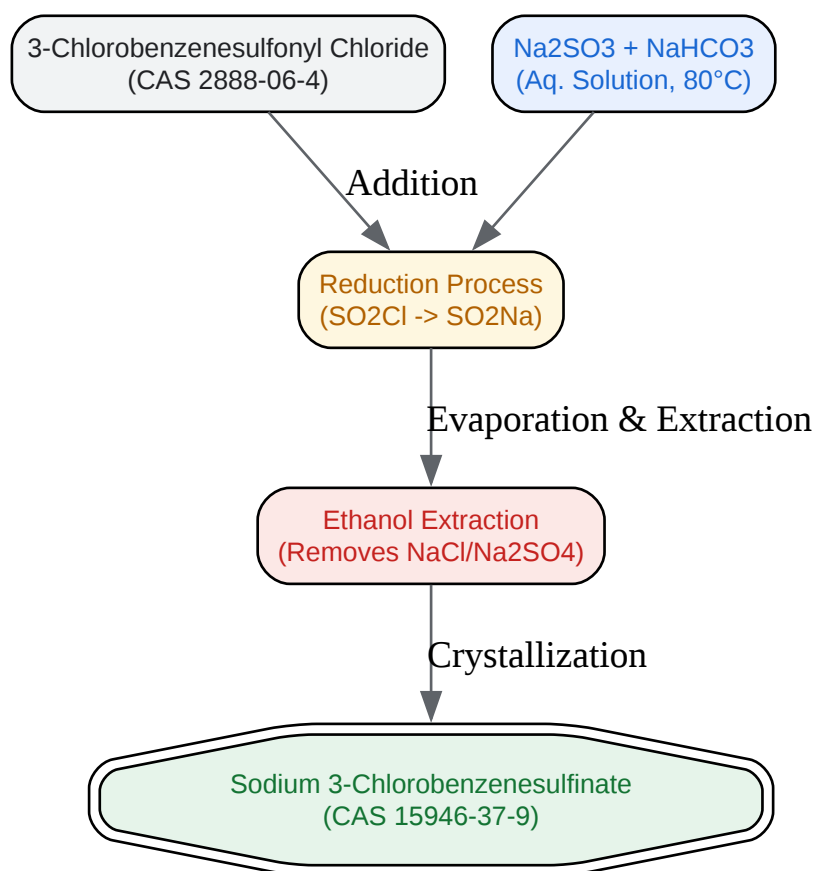
), Sodium bicarbonate (

), Water.^[2]

Step-by-Step Methodology:

- Preparation: Dissolve sodium sulfite (2.0 equiv) and sodium bicarbonate (2.0 equiv) in distilled water. Heat the solution to 70–80 °C.
- Addition: Add 3-chlorobenzenesulfonyl chloride (1.0 equiv) portion-wise to the hot solution. Maintain pH ~7-8 using bicarbonate to neutralize HCl generated during the reduction.^[2]

- Reaction: Stir vigorously at 80 °C for 3–4 hours. The solution should become clear as the sulfonyl chloride is consumed.[2]
- Isolation: Cool the mixture to room temperature. Remove water under reduced pressure (or via lyophilization) to obtain a white solid residue.[2]
- Purification: Extract the solid with hot ethanol (the inorganic salts and NaCl are insoluble in ethanol, while the sulfinate product is soluble).[2] Filter the hot solution.
- Crystallization: Concentrate the ethanolic filtrate and cool to induce crystallization. Filter and dry the product in a vacuum oven.



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Figure 2: Synthetic workflow for the production of **sodium 3-chlorobenzenesulfinate** from sulfonyl chloride.

Reactivity Profile & Applications

Sodium 3-chlorobenzenesulfinate acts as a "chemical chameleon," capable of participating in nucleophilic substitutions, radical cross-couplings, and electrophilic additions.^[2]

Divergent Reactivity Pathways^{[1][2]}

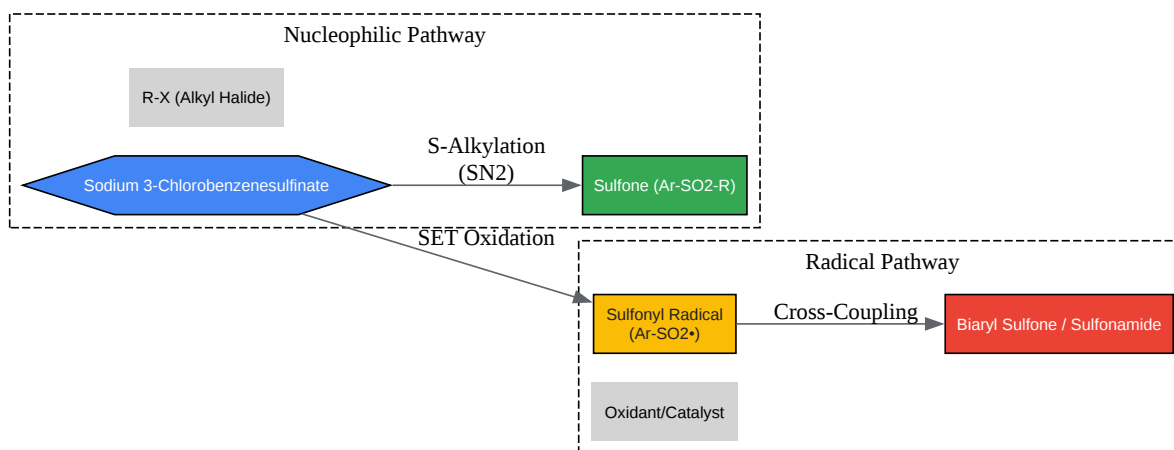
- S-Alkylation (Sulfone Synthesis):
 - Mechanism: Nucleophilic attack by sulfur on alkyl halides.^{[1][2]}
 - Application: Synthesis of diaryl or alkyl-aryl sulfones.^{[1][2]}
 - Conditions: Polar aprotic solvents (DMF, DMSO) promote S-alkylation over O-alkylation.^{[1][2]}
- Radical Generation (Desulfitative Coupling):
 - Mechanism: Oxidation of the sulfinate to a sulfonyl radical (), which can either couple or extrude to form an aryl radical ().^[2]
 - Application: C-H functionalization of heteroarenes (Minisci-type reactions) or nickel-catalyzed cross-coupling.^[2]
- Sulfonamide Formation:
 - Mechanism: Activation with iodine or NCS to form sulfonyl iodide/chloride in situ, followed by amine coupling.^{[1][2]}

Key Experimental Workflow: Nickel-Catalyzed Cross-Coupling

Recent advances utilize aryl sulfonates as coupling partners with aryl halides, avoiding the need for thiols or organometallics.^[2]

Protocol (General Procedure adapted from Org. Lett. 2013):

- Charge: In a glovebox, combine **Sodium 3-chlorobenzenesulfinate** (1.5 equiv), Aryl Bromide (1.0 equiv),
(10 mol%), and bipyridine ligand (10 mol%).
- Solvent: Add degassed DMF or DMSO.
- Activation: Irradiate with Blue LED (if photoredox dual catalysis) or heat to 80 °C (thermal activation).
- Workup: Dilute with EtOAc, wash with water/brine, dry over
, and concentrate.



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Figure 3: Divergent reactivity pathways: Nucleophilic S-alkylation vs. Radical-mediated cross-coupling.[2]

Characterization & Quality Control

To ensure the integrity of the reagent for drug development, the following analytical parameters should be verified.

NMR Spectroscopy (Predicted for 3-Cl Isomer)

The meta-substitution pattern yields a distinct splitting pattern in ^1H NMR (DMSO- d_6 or D_2O).[\[2\]](#)

- ~7.80 ppm (s, 1H): H2 (Isolated between Cl and SO_2).[\[2\]](#)
- ~7.70 ppm (d, 1H): H6 (Ortho to SO_2 , Meta to Cl).[\[2\]](#)
- ~7.55 ppm (d, 1H): H4 (Ortho to Cl, Meta to SO_2).[\[2\]](#)
- ~7.45 ppm (t, 1H): H5 (Meta to both substituents).[\[2\]](#)

Impurity Profile

- Sulfonate (
): Common oxidation byproduct.[\[2\]](#) Detectable by MS ($M+16$) or shift in NMR.[\[2\]](#)
- Inorganic Salts (
): Determine via sulfated ash test or elemental analysis.[\[2\]](#)

Safety & Handling

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit.[\[1\]](#)[\[2\]](#) 2A (H319), STOT SE 3 (H335).[\[2\]](#)
- Handling: Hygroscopic solid.[\[1\]](#)[\[2\]](#) Store under inert atmosphere (nitrogen/argon) to prevent oxidation to sulfonate.[\[2\]](#)
- Stability: Stable at room temperature if kept dry.[\[1\]](#)[\[2\]](#) Decomposes at high temperatures ($>200\text{ }^\circ\text{C}$) releasing
.[\[2\]](#)

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